The 3X FLAG Peptide: A Comprehensive Technical Guide for Protein Research

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Compound of Interest

Compound Name:	*3X FLAG Peptide*
Cat. No.:	*B1574893*

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For researchers, scientists, and professionals in drug development, the precise detection, purification, and analysis of proteins are foundational to understanding cellular processes and developing novel therapeutics. The **3X FLAG peptide** has emerged as a powerful and versatile tool in this domain, offering enhanced sensitivity and efficiency in a variety of applications. This in-depth guide provides a technical overview of the 3X FLAG system, including its core principles, quantitative data, detailed experimental protocols, and workflow visualizations to facilitate its effective implementation in the laboratory.

Introduction to the 3X FLAG Epitope Tag

The 3X FLAG tag is a small, hydrophilic epitope tag composed of three tandem repeats of the FLAG® sequence (DYKDDDDK), resulting in a 22-amino-acid peptide.[1] This design significantly enhances the avidity for anti-FLAG antibodies compared to a single FLAG tag, leading to more sensitive detection and more efficient immunoprecipitation, particularly for low-abundance proteins.[1] Its hydrophilic nature minimizes the risk of altering the function, solubility, or localization of the fusion protein.[1][2]

Core Advantages of the 3X FLAG System:

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- Enhanced Sensitivity: The triple epitope design can increase detection sensitivity by up to 200 times compared to other tagging systems.[1]
- High Specificity: The anti-FLAG M2 antibody exhibits high specificity for the FLAG sequence, resulting in low background binding.
- Versatility: The 3X FLAG tag is suitable for a wide range of applications, including Western blotting, immunoprecipitation (IP), co-immunoprecipitation (Co-IP), protein purification, and immunofluorescence.[2][3]
- Mild Elution Conditions: Tagged proteins can be eluted from affinity resins under non-denaturing conditions using a competitive **3X FLAG peptide**, preserving protein structure and function.

Quantitative Data and Core Specifications

For reproducible and optimized experimental design, a clear understanding of the quantitative parameters of the 3X FLAG system is essential. The following tables summarize key data points for the **3X FLAG peptide** and associated reagents.

Feature	1X FLAG Tag	3X FLAG Tag
Amino Acid Sequence	DYKDDDDK	MDYKDHDGDYKDHDIDYKDDDDK
Size (Amino Acids)	8	22
Molecular Weight	~1.0 kDa	~2.6 kDa
Key Characteristics	Good specificity and hydrophilicity.	High affinity and specificity, leading to high yield and low background. The increased length enhances antibody binding.[1]

Table 1: Comparison of 1X and 3X FLAG Tags.[1]

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Parameter	Value
Binding Affinity (Kd) of Anti-FLAG M2 to 1X FLAG Peptide	~100 nM
Binding Capacity of Anti-FLAG M2 Affinity Gel	>0.6 mg/mL
Binding Capacity of Anti-Flag Agarose Affinity Resin	>1 mg/mL
Recommended 3X FLAG Peptide Elution Concentration	100-150 µg/mL

Table 2: Quantitative Parameters of the FLAG System.

Key Experimental Applications and Protocols

The 3X FLAG system is a cornerstone for several key applications in protein research. Detailed protocols for these techniques are provided below.

Immunoprecipitation (IP) of 3X FLAG-Tagged Proteins

Immunoprecipitation is used to isolate a specific protein out of a complex mixture, such as a cell lysate.

Protocol for Immunoprecipitation:

- Cell Lysis:
  - Harvest cells and wash with ice-cold PBS.
  - Lyse cells in a suitable lysis buffer (e.g., 10 mM Tris/Cl pH 7.5, 150 mM NaCl, 0.5 mM EDTA, 0.5 % Nonidet™ P40 Substitute) supplemented with protease and phosphatase inhibitors.
  - Incubate on ice for 30 minutes with periodic vortexing.
  - Centrifuge at 14,000 x g for 15 minutes at 4°C to pellet cell debris.

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- Transfer the supernatant (cell lysate) to a pre-chilled tube.

- Immunoprecipitation:
  - Equilibrate anti-FLAG M2 affinity gel or magnetic beads by washing with lysis buffer.
  - Add the cell lysate to the equilibrated beads and incubate with gentle rotation for 2-4 hours or overnight at 4°C.
- Washing:
  - Pellet the beads by centrifugation or using a magnetic stand.
  - Discard the supernatant.
  - Wash the beads three times with 1 mL of ice-cold wash buffer (a common wash buffer is TBS: 50 mM Tris-HCl, 150 mM NaCl, pH 7.4).
- Elution:
  - Competitive Elution (Native Conditions):
    - Add 50-100 µL of elution buffer containing 100-150 µg/mL of **3X FLAG peptide** to the beads.
    - Incubate for 30-60 minutes at 4°C with gentle shaking.
    - Pellet the beads and collect the supernatant containing the purified protein.
  - Acidic Elution:
    - Add 50-100 µL of 0.1 M glycine-HCl, pH 3.5.
    - Incubate for 5-10 minutes at room temperature.
    - Pellet the beads and immediately neutralize the supernatant with 1 M Tris-HCl, pH 8.0.

Western Blotting of 3X FLAG-Tagged Proteins

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Western blotting is used to detect the presence of a specific protein in a sample.

Protocol for Western Blotting:

- Sample Preparation:
  - Mix the protein sample with Laemmli sample buffer and heat at 95-100°C for 5 minutes.
- SDS-PAGE:
  - Separate the protein samples by size using sodium dodecyl sulfate-polyacrylamide gel electrophoresis (SDS-PAGE).
- Protein Transfer:
  - Transfer the separated proteins from the gel to a nitrocellulose or PVDF membrane.
- Blocking:
  - Block the membrane with 5% non-fat dry milk or 3% BSA in TBST (Tris-buffered saline with 0.1% Tween 20) for 1 hour at room temperature.
- Primary Antibody Incubation:
  - Incubate the membrane with an anti-FLAG primary antibody (e.g., anti-FLAG M2) diluted in blocking buffer overnight at 4°C with gentle agitation.
- Washing:
  - Wash the membrane three times for 10 minutes each with TBST.
- Secondary Antibody Incubation:
  - Incubate the membrane with a horseradish peroxidase (HRP)-conjugated secondary antibody (e.g., anti-mouse IgG-HRP) diluted in blocking buffer for 1 hour at room temperature.
- Washing:

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- Wash the membrane three times for 10 minutes each with TBST.

- Detection:
  - Detect the protein using an enhanced chemiluminescence (ECL) substrate and image the blot.

Affinity Purification of 3X FLAG-Tagged Proteins

Affinity purification is used to isolate a large quantity of a specific protein.

Protocol for Protein Purification:

- Column Preparation:
  - Pack a chromatography column with anti-FLAG M2 affinity gel.
  - Equilibrate the column with 5-10 column volumes of TBS (50 mM Tris-HCl, 150 mM NaCl, pH 7.4).

- Sample Loading:
  - Load the clarified cell lysate containing the 3X FLAG-tagged protein onto the column. Allow the lysate to pass through the column by gravity flow. For large volumes, the lysate can be re-loaded to maximize binding.

- Washing:
  - Wash the column with 10-15 column volumes of TBS to remove non-specifically bound proteins.

- Elution:
  - Elute the bound protein by applying 5-10 column volumes of elution buffer containing 100-150 µg/mL of **3X FLAG peptide** in TBS.
  - Collect fractions and analyze for the presence of the purified protein by SDS-PAGE and Coomassie staining or Western blotting.

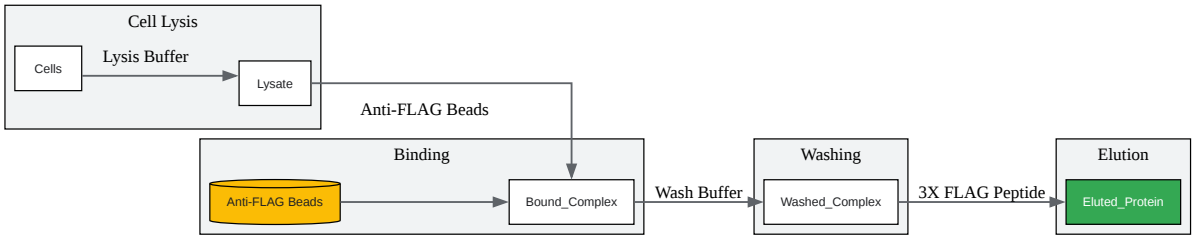
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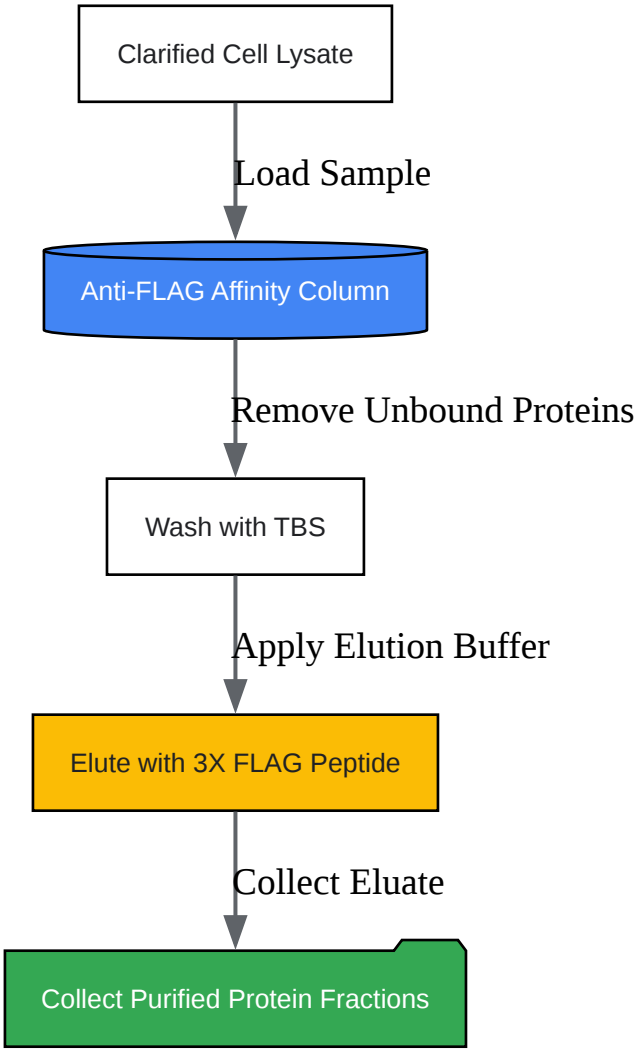
- Column Regeneration:
  - Regenerate the column by washing with 3-5 column volumes of 0.1 M glycine-HCl, pH 3.5, followed by immediate re-equilibration with TBS.

Visualizing Workflows and Signaling Pathways

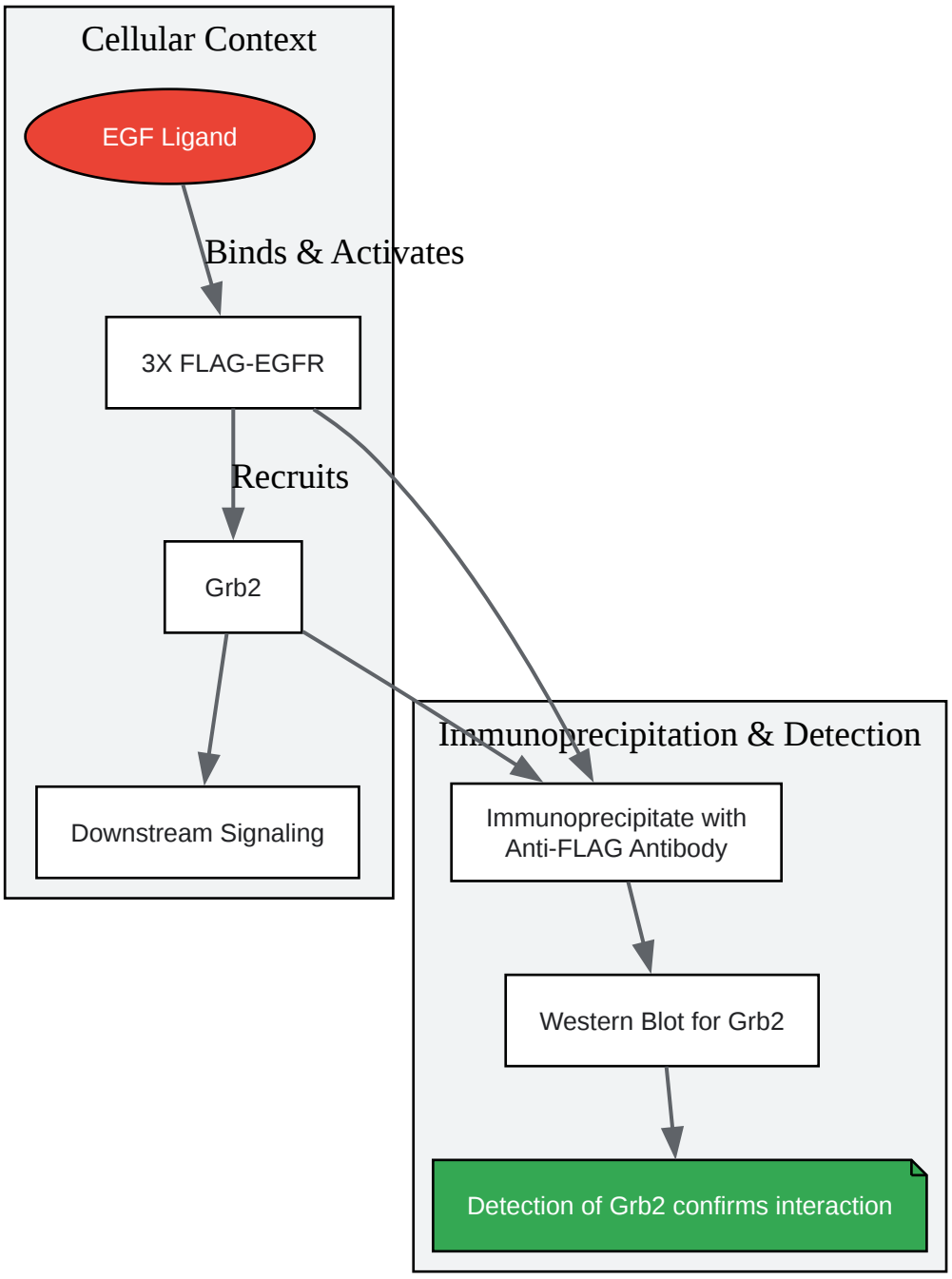
Diagrams are invaluable for understanding complex experimental workflows and biological pathways. The following visualizations, created using Graphviz, illustrate key processes involving the **3X FLAG peptide**.

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